

Long-term stability of Sandoz 58-035 stock solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sandoz 58-035

Cat. No.: B1196694

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Technical Support Center: Sandoz 58-035

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of **Sandoz 58-035** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Sandoz 58-035** stock solutions?

A1: The recommended solvent for preparing **Sandoz 58-035** stock solutions is Dimethyl Sulfoxide (DMSO).^{[1][2][3]}

Q2: How should I store **Sandoz 58-035** powder?

A2: **Sandoz 58-035** powder is stable under recommended storage conditions.^{[1][4]} For long-term storage, it is recommended to store the powder at -20°C for up to 3 years or at 4°C for up to 2 years.^[4] Other suppliers recommend storage at 2-8°C.^{[3][5]}

Q3: What are the recommended storage conditions for **Sandoz 58-035** stock solutions?

A3: For **Sandoz 58-035** stock solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month.^{[2][4][6]} Once a solution is prepared, it should be stored in separate aliquots to avoid repeated freeze-thaw cycles.^[2]

Q4: Can I store **Sandoz 58-035** stock solutions at room temperature?

A4: Shipping at room temperature is acceptable for short periods (less than 2 weeks).[4]

However, for long-term stability, it is crucial to adhere to the recommended storage temperatures of -20°C or -80°C.

Q5: What should I do if I observe precipitation in my **Sandoz 58-035** stock solution after thawing?

A5: If you observe precipitation, you can warm the tube to 37°C and sonicate it in an ultrasonic bath for a short period to help redissolve the compound.[2] To avoid this, ensure the stock solution is prepared at an appropriate concentration according to the solubility information. The solubility in DMSO is 16 mg/mL (34.35 mM), and may require ultrasonic warming to fully dissolve.[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of Sandoz 58-035 stock solution due to improper storage.	Prepare fresh stock solutions from powder. Ensure proper storage conditions (-20°C for up to 1 month, -80°C for up to 6 months) and aliquot to avoid freeze-thaw cycles.[2][4][6]
Precipitate formation in stock solution	The solution may be supersaturated or has been stored improperly.	Warm the solution to 37°C and use an ultrasonic bath to aid dissolution.[2] Consider preparing a fresh, less concentrated stock solution if the issue persists.
Low inhibitory activity observed	Incorrect concentration of the working solution or degraded stock solution.	Verify the dilution calculations and the concentration of the stock solution. Use a fresh aliquot of the stock solution or prepare a new one.

Data on Storage and Stability

The following tables summarize the recommended storage conditions for **Sandoz 58-035**.

Table 1: Storage of **Sandoz 58-035** Powder

Storage Temperature	Duration	Source
-20°C	3 years	[4]
4°C	2 years	[4]
2-8°C	Not specified	[3][5]

Table 2: Storage of **Sandoz 58-035** Stock Solutions

Storage Temperature	Duration	Source
-80°C	6 months	[2][4][6]
-20°C	1 month	[2][4][6]

Experimental Protocols

Protocol 1: Preparation of **Sandoz 58-035** Stock Solution

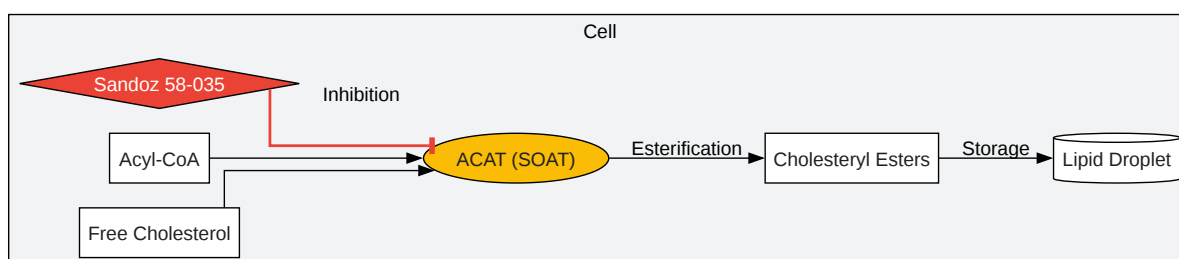
- Materials:
 - Sandoz 58-035** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile polypropylene tubes
 - Vortex mixer
 - Ultrasonic bath
- Procedure:
 - Equilibrate the **Sandoz 58-035** powder to room temperature before opening the vial.

2. Based on the desired stock concentration and the molecular weight of **Sandoz 58-035** (465.79 g/mol), calculate the required mass of the powder.[2]
3. Add the appropriate volume of DMSO to the vial containing the **Sandoz 58-035** powder.
4. Vortex the solution until the powder is fully dissolved.
5. If necessary, warm the solution to 37°C and sonicate in an ultrasonic bath to ensure complete dissolution.[2]
6. Aliquot the stock solution into smaller volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.
7. Store the aliquots at -20°C or -80°C as recommended.

Visualizations

Mechanism of Action of **Sandoz 58-035**

Sandoz 58-035 is a competitive inhibitor of Acyl-CoA:cholesterol acyltransferase (ACAT), also known as sterol O-acyltransferase (SOAT).[2][6][7] ACAT is an intracellular enzyme responsible for the esterification of cholesterol into cholesteryl esters, which are then stored in lipid droplets. By inhibiting ACAT, **Sandoz 58-035** blocks this process, leading to a decrease in the accumulation of cholesteryl esters.[8]

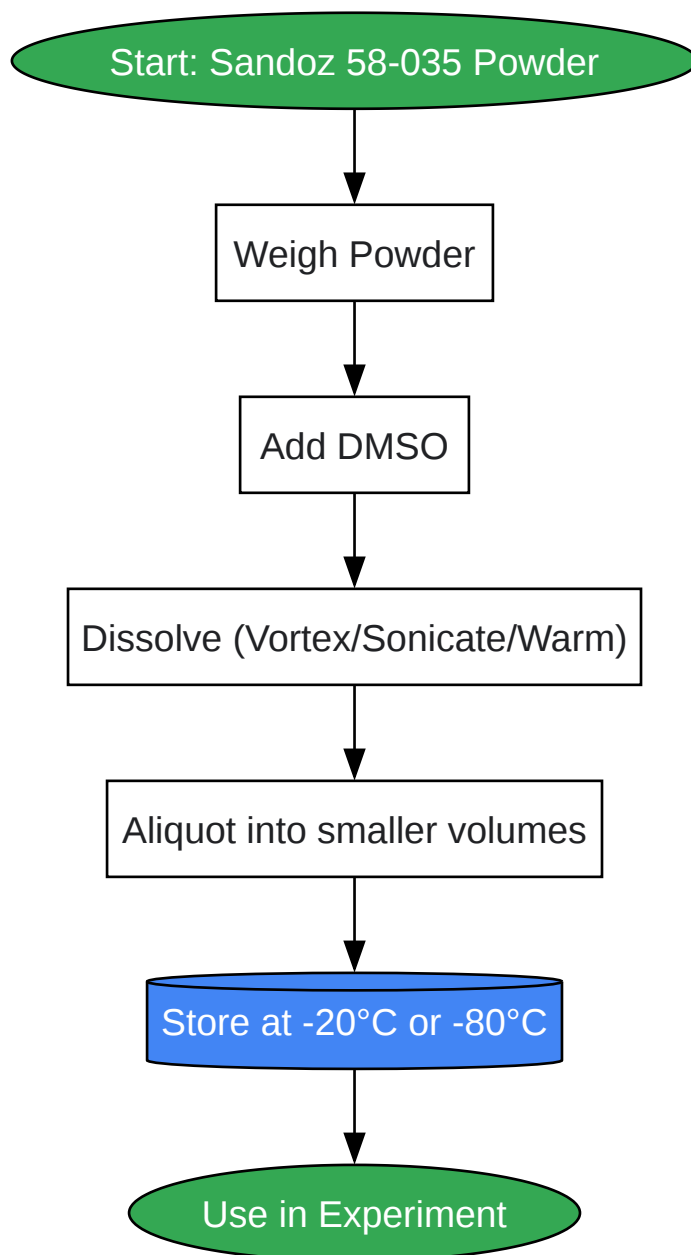


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Caption: **Sandoz 58-035** inhibits ACAT, blocking cholesterol esterification.

Experimental Workflow for Preparing Stock Solutions

The following diagram illustrates the recommended workflow for preparing stable **Sandoz 58-035** stock solutions for use in experiments.



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Caption: Workflow for preparing and storing **Sandoz 58-035** stock solutions.

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- To cite this document: BenchChem. [Long-term stability of Sandoz 58-035 stock solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196694#long-term-stability-of-sandoz-58-035-stock-solutions]

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